

Scaling up the synthesis of Methyl 5-nitro-1H-indole-3-carboxylate

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Compound of Interest

Compound Name: Methyl 5-nitro-1H-indole-3-carboxylate

Cat. No.: B1397826

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Technical Support Center: Methyl 5-nitro-1H-indole-3-carboxylate

A Guide for Researchers on Safe Handling, Characterization, and Experimental Use

From the Office of the Senior Application Scientist

Welcome to the Technical Support Center for **Methyl 5-nitro-1H-indole-3-carboxylate**. This guide is designed for our valued partners in research, science, and drug development. Recognizing the critical importance of this compound as a versatile intermediate in medicinal chemistry, this document provides essential information for its safe handling, storage, and application in a laboratory setting.^[1] Please note that this guide does not provide protocols for the synthesis of this or any related compound.

Our primary commitment is to laboratory safety and the integrity of your research. This resource is structured to address common questions and challenges encountered when working with this nitroaromatic compound.

Section 1: Compound Identification and Physicochemical Properties

Correctly identifying and understanding the physical properties of your starting materials is the foundation of reproducible science.

Table 1: Physicochemical Data for **Methyl 5-nitro-1H-indole-3-carboxylate**

Property	Value	Source(s)
CAS Number	686747-51-3	[2] [3]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₄	[2] [3]
Molecular Weight	220.18 g/mol	[2] [3]
Melting Point	282-284 °C	[4]
Appearance	Varies; typically a solid powder	N/A
Boiling Point	424.2±25.0 °C (Predicted)	[4]
Density	1.452±0.06 g/cm ³ (Predicted)	[4]
pKa	13.67±0.30 (Predicted)	[4]

Section 2: Safety & Handling FAQs

Nitroaromatic compounds require careful handling due to their potential reactivity and toxicological profiles.[\[5\]](#)[\[6\]](#) Adherence to safety protocols is non-negotiable.

Q: What are the primary hazards associated with **Methyl 5-nitro-1H-indole-3-carboxylate**?

A: While a specific, comprehensive Safety Data Sheet (SDS) for this exact compound is not universally available, data from structurally related nitroaromatic compounds, such as nitroanilines and nitroindoles, indicate several potential hazards.[\[7\]](#)[\[8\]](#) These include:

- **Toxicity:** Many nitroaromatic compounds are toxic if swallowed, inhaled, or absorbed through the skin.
- **Mutagenicity:** Some nitroindoles are suspected of causing genetic defects.[\[7\]](#)[\[8\]](#)
- **Organ Damage:** Prolonged or repeated exposure to related compounds may cause damage to organs.

- Environmental Hazard: These compounds can be harmful to aquatic life.

Always treat substances of unknown toxicity as potentially hazardous.[\[9\]](#)

Q: What is the mandatory Personal Protective Equipment (PPE) for handling this compound?

A: A proactive approach to safety is crucial.[\[10\]](#) The minimum required PPE includes:

- Eye Protection: Chemical safety goggles are mandatory. For operations with a higher risk of splashing, a full-face shield should be worn in addition to goggles.[\[9\]](#)[\[11\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any defects before use and practice proper removal techniques to avoid skin contact.[\[11\]](#)[\[12\]](#)
- Body Protection: A flame-resistant lab coat should be worn at all times.[\[11\]](#)[\[12\]](#)
- Respiratory Protection: All work with the solid compound or its solutions should be conducted inside a certified chemical fume hood to avoid inhalation of dust or aerosols.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Q: How should I properly store this chemical?

A: Proper storage is critical for both safety and compound stability.

- Store in a tightly closed, clearly labeled container.[\[14\]](#)
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.[\[8\]](#)
- Segregate from strong oxidizing agents, strong bases, and reducing agents to prevent potentially hazardous reactions.

Q: What is the correct procedure for waste disposal?

A: All waste containing **Methyl 5-nitro-1H-indole-3-carboxylate**, including contaminated labware, must be classified and disposed of as hazardous waste.[\[15\]](#)

- Do not dispose of this compound down the drain.[\[12\]](#)
- Segregate waste streams properly to prevent dangerous chemical reactions.[\[15\]](#)

- The primary disposal method for many nitroaromatic compounds is high-temperature incineration by a licensed waste disposal contractor.[15]
- Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.[11]

Section 3: Troubleshooting Guide for Experimental Use

Q: I am having trouble dissolving the compound. What solvents can I use?

A: The solubility of **Methyl 5-nitro-1H-indole-3-carboxylate** is limited in many common solvents. Based on its structure (a polar aromatic system), polar aprotic solvents are likely the best choice.

- Recommended starting points: Dimethyl sulfoxide (DMSO) and N,N-Dimethylformamide (DMF).
- Troubleshooting: If solubility is still an issue, gentle warming or sonication may assist in dissolution. Always prepare solutions in a fume hood. When preparing stock solutions for biological assays, it is common to create a high-concentration stock in DMSO, which is then diluted into an aqueous buffer. Be mindful of the final DMSO concentration in your assay, as it can affect experimental outcomes.

Q: My characterization data (NMR, MS) does not match the expected values. What could be the issue?

A: Discrepancies in analytical data can arise from several sources.

- Purity: Verify the purity of your sample. Commercially available materials can have varying purity levels (e.g., $\geq 95\%$).[16] Consider purification by recrystallization or column chromatography if necessary.
- Residual Solvent: The presence of residual solvents from a previous step or storage can complicate NMR spectra.

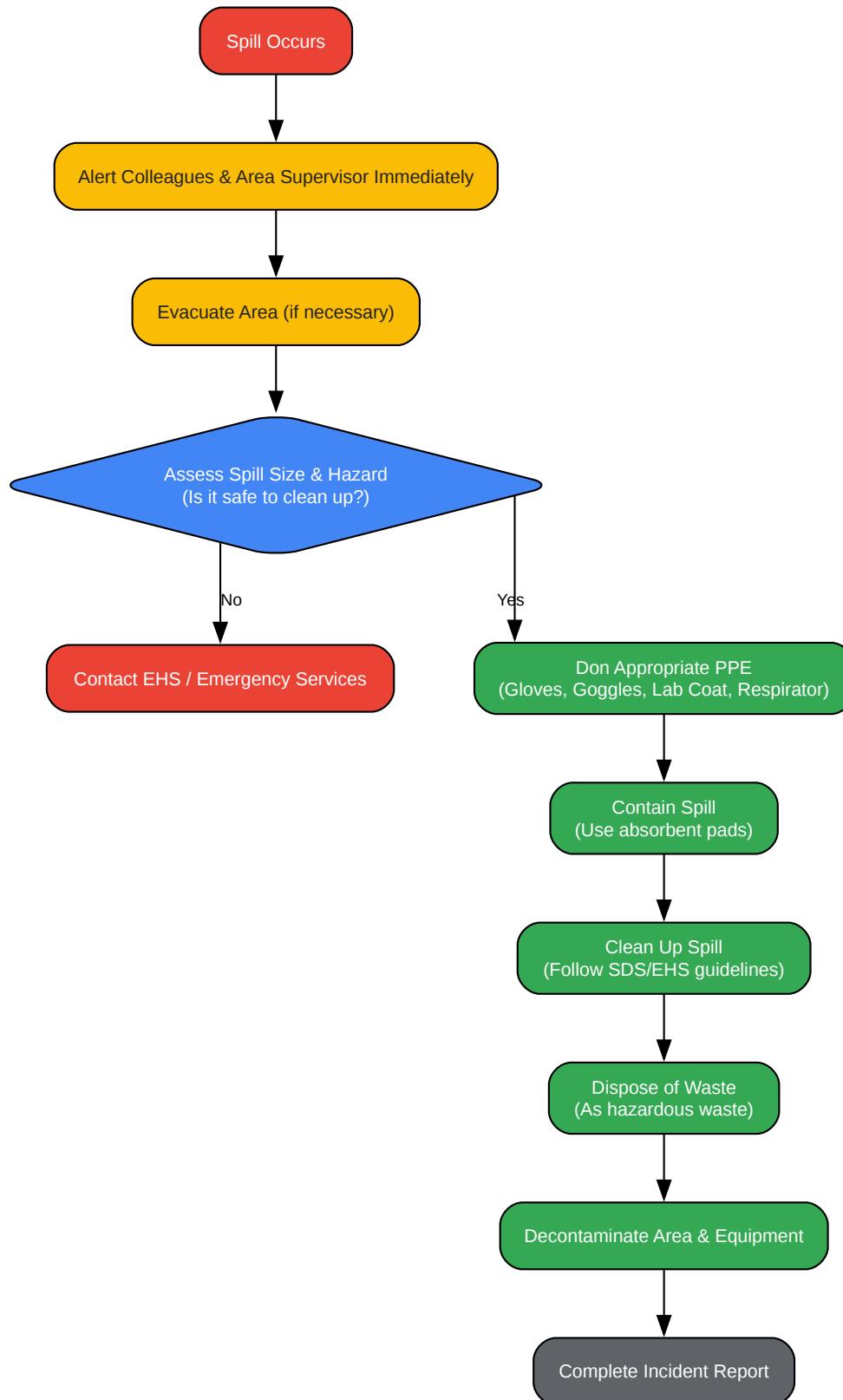
- Compound Degradation: While generally stable, indole derivatives can be sensitive to strong acids, bases, or prolonged exposure to light. Ensure your handling and storage conditions are appropriate.
- Incorrect Structure: Double-check that the material you have is indeed **Methyl 5-nitro-1H-indole-3-carboxylate** and not a related isomer. Mass spectrometry (HRMS) is invaluable for confirming the molecular formula.[17]

Section 4: Visualized Safety & Logic Workflows

To further enhance safety and experimental rigor, the following diagrams illustrate critical decision-making processes in the lab.

Diagram 1: Chemical Spill Response Protocol

This workflow outlines the immediate steps to take in the event of a spill involving a hazardous solid compound.

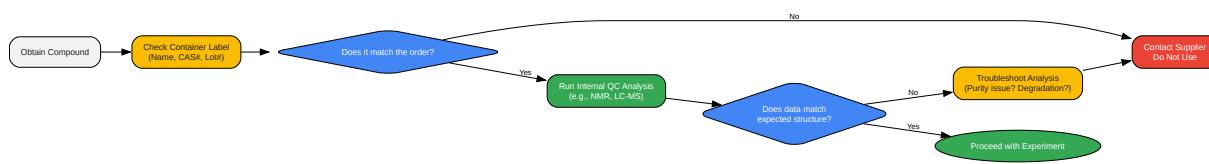


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Caption: Workflow for responding to a chemical spill.

Diagram 2: Pre-Experiment Compound Verification

This decision tree ensures the identity and purity of the starting material before committing it to a reaction or assay.



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Caption: Decision tree for starting material verification.

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